

N-(3-Methoxyphenyl)acetamide chemical properties

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Compound of Interest

Compound Name: *N*-(3-Methoxyphenyl)acetamide

Cat. No.: B186980

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An In-depth Technical Guide to the Chemical Properties of **N-(3-Methoxyphenyl)acetamide**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and characterization of **N-(3-Methoxyphenyl)acetamide** (CAS No. 588-16-9). The information is curated for professionals in research and development, offering detailed experimental protocols and structured data for ease of use.

Physicochemical Properties

N-(3-Methoxyphenyl)acetamide, also known as 3-Methoxyacetanilide or 3-Acetamidoanisole, is an aromatic amide that serves as a valuable intermediate in organic synthesis.^[1] Its core structure consists of an acetamide group attached to a methoxy-substituted benzene ring. The quantitative physicochemical properties are summarized in the table below.

Property	Value	Source(s)
CAS Number	588-16-9	[2]
Molecular Formula	C ₉ H ₁₁ NO ₂	[3][2]
Molecular Weight	165.19 g/mol	[3][4]
Appearance	White to light yellow powder or crystal	
Melting Point	78.0 to 82.0 °C	[5]
87-90 °C	[6]	
103-103.5 °C (Solvent: 50% Ethanol)	[3]	
Boiling Point	338.7 °C	[3]
Density	1.127 g/cm ³	[3]
Flash Point	158.6 °C	[3]
Refractive Index	1.557	[3]
XLogP3	1.3 / 1.7	[3]
Topological Polar Surface Area	38.3 Å ²	[3]
Hydrogen Bond Donor Count	1	[3]
Hydrogen Bond Acceptor Count	2	[3]
Rotatable Bond Count	2	[3]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation of **N-(3-Methoxyphenyl)acetamide**. Key data from various analytical techniques are presented below.

Spectroscopy	Data	Source(s)
¹ H NMR	(300MHz, DMSO-d ₆): δ = 10.25 (s, 1H, NH), 6.96 (m, 4H, Ar-H), 3.86 (s, 3H, OCH ₃), 2.42 (s, 3H, CH ₃)	[6]
¹³ C NMR	(75MHz, DMSO-d ₆): δ = 171.1 (C=O), 153.2, 126.3, 124.1, 121.9, 121.6, 113.4 (Ar-C), 56.8 (OCH ₃), 22.9 (CH ₃)	[6]
Infrared (IR)	(KBr, cm ⁻¹): 3340, 3331 (N-H stretch), 1674 (C=O amide I stretch), 1580, 1520 (C=C aromatic stretch), 1280, 1230 (C-O stretch)	[6]
Mass Spectrometry (MS)	GC-MS: m/z 165 [M] ⁺	[6]

Experimental Protocols

The following sections detail common experimental procedures for the synthesis, purification, and analysis of **N-(3-Methoxyphenyl)acetamide**.

Synthesis Protocol: Acetylation of m-Anisidine

A standard method for synthesizing **N-(3-Methoxyphenyl)acetamide** involves the acetylation of 3-methoxyaniline (m-anisidine) with acetic anhydride.

Materials:

- 3-Methoxyaniline
- Acetic anhydride
- Dry Dichloromethane (DCM)
- Saturated sodium carbonate solution

- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- To a round-bottom flask, add 3-methoxyaniline (1 equiv.) and dry DCM.[\[7\]](#)
- Stir the mixture at room temperature.[\[7\]](#)
- Slowly add acetic anhydride (1.2 equiv.) to the solution.[\[7\]](#)
- Continue stirring the reaction mixture at room temperature and monitor its progress using Thin Layer Chromatography (TLC).[\[7\]](#)
- Upon completion, transfer the reaction mixture to a separatory funnel and wash with a saturated solution of sodium carbonate to neutralize any excess acetic acid.[\[7\]](#)
- Separate the organic layer, dry it over anhydrous Na_2SO_4 , and filter.[\[7\]](#)
- Remove the solvent (DCM) under reduced pressure to yield the crude product.[\[7\]](#)
- Purify the crude product by column chromatography or recrystallization.[\[7\]](#)

Purification Protocol: Column Chromatography

Materials:

- Crude **N-(3-Methoxyphenyl)acetamide**
- Silica gel (200-400 mesh)
- Solvent system (e.g., Hexane-Ethyl Acetate or DCM-Methanol mixture)

Procedure:

- Prepare a slurry of silica gel in the chosen non-polar solvent (e.g., hexane).
- Pack a chromatography column with the slurry.
- Dissolve the crude product in a minimal amount of the chromatography solvent (e.g., DCM).

- Load the dissolved sample onto the top of the silica gel column.
- Elute the column with the chosen solvent system, gradually increasing polarity if necessary.
[6]
- Collect fractions and monitor them by TLC to identify those containing the pure product.[6]
- Combine the pure fractions and evaporate the solvent to obtain purified **N-(3-Methoxyphenyl)acetamide**.

Analytical Protocol: Thin Layer Chromatography (TLC)

Materials:

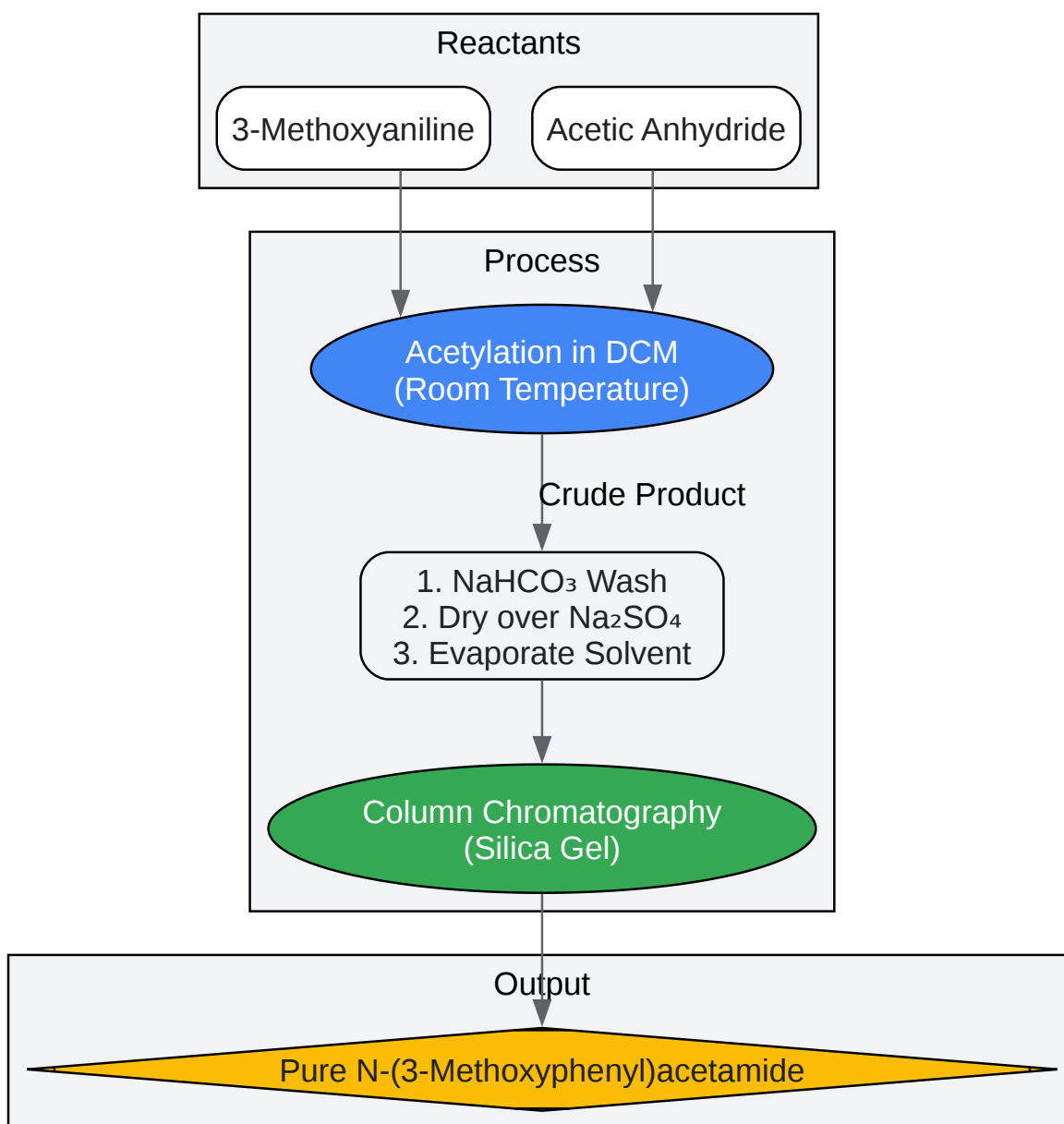
- TLC plates (silica gel 60 F254)
- Developing chamber
- Solvent system (e.g., 98:2 DCM:Methanol)
- UV lamp (254 nm)

Procedure:

- Dissolve a small amount of the sample in a suitable solvent (e.g., DCM).
- Spot the dissolved sample onto the baseline of a TLC plate.
- Place the plate in a developing chamber containing the solvent system.
- Allow the solvent front to travel up the plate.
- Once complete, remove the plate, mark the solvent front, and let it dry.
- Visualize the spots under a UV lamp (254 nm).[6]
- Calculate the retention factor (R_f) value (R_f = distance traveled by spot / distance traveled by solvent front). For this compound, an R_f of 0.35 to 0.61 has been reported depending on the solvent system.[6]

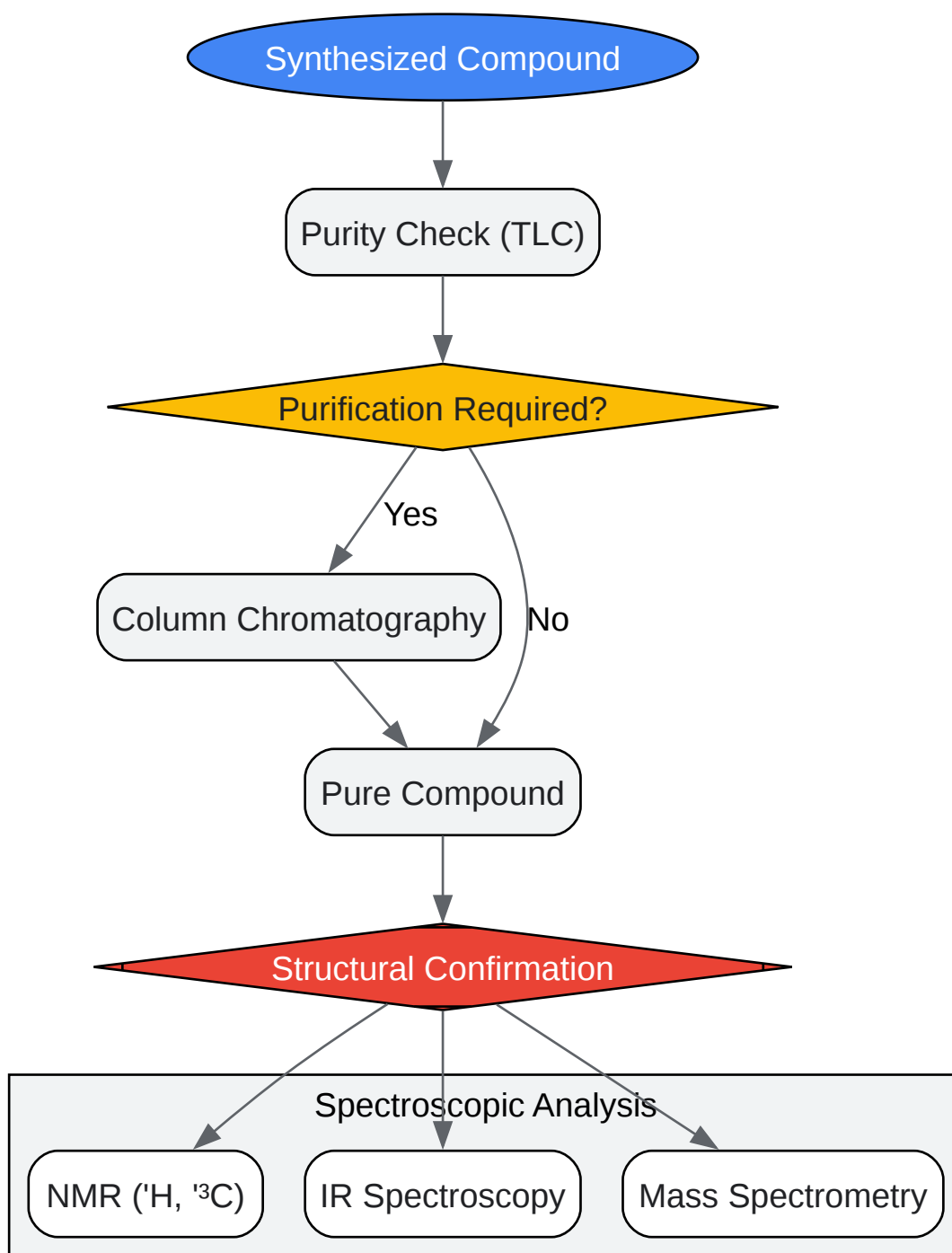
Diagrams and Workflows

Visualizations of key processes provide a clear understanding of the experimental and logical flows in handling **N-(3-Methoxyphenyl)acetamide**.



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Caption: Synthesis and Purification Workflow for **N-(3-Methoxyphenyl)acetamide**.



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Caption: Logical Workflow for Compound Characterization and Confirmation.

Safety and Handling

N-(3-Methoxyphenyl)acetamide is associated with several hazards and should be handled with appropriate care in a laboratory setting.

- Hazard Statements: Harmful if swallowed (H302), causes skin irritation (H315), causes serious eye irritation (H319), and may cause respiratory irritation (H335).^{[5][8][9]}
- Precautionary Measures: Use only in a well-ventilated area.^[9] Wear protective gloves, clothing, and eye/face protection.^[9] Wash skin thoroughly after handling.^{[5][9]} Avoid breathing dust.^[9]
- Storage: Store in a cool, dry, well-ventilated area in a tightly closed container.^[4]

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